

Hazard Identification and Classification

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Compound of Interest

Compound Name: 1-n-Octylpyrrole

CAS No.: 50966-65-9

Cat. No.: B1588951

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1-n-Octylpyrrole is classified as a hazardous chemical. The primary hazards are severe skin burns and serious eye damage.^[1] It is crucial to understand the specific warnings associated with this compound.

GHS Classification:

- Skin Corrosion/Irritation: Category 1B. Causes severe skin burns.
- Serious Eye Damage/Eye Irritation: Category 1. Causes serious eye damage.^[1]
- Aquatic Hazard (Acute): Category 2.
- Aquatic Hazard (Chronic): Category 2. Toxic to aquatic life with long-lasting effects.

Signal Word: Danger^[1]

Hazard Pictograms:

Hazard Statements:

- H314: Causes severe skin burns and eye damage.^{[1][2]}
- H318: Causes serious eye damage.^[1]
- May be harmful if swallowed or in contact with skin.^[1]

Precautionary Statements:

- P260: Do not breathe dusts or mists.[1]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][2]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[1][2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P310: Immediately call a POISON CENTER/doctor.[2]
- P501: Dispose of contents/container to industrial combustion plant.[1]

Physicochemical and Toxicological Properties

Understanding the physical and chemical properties of **1-n-octylpyrrole** is fundamental to its safe handling.

Physicochemical Data:

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₁ N	[1][3][4]
Molecular Weight	179.31 g/mol	[3]
CAS Number	50966-65-9	[3][5]
Boiling Point	130 °C / 13 mmHg	[3][5]
Density	0.87 g/cm ³	[5]
Appearance	Clear, colorless to light yellow/orange liquid	[5]
Purity	>95.0% (GC)	[3]

Toxicological Data:

Endpoint	Value	Species	Source
Acute Oral Toxicity (LD50)	2,050 mg/kg	Rat	

While it is not classified as acutely toxic, it may be harmful if swallowed or in contact with skin. [1] It is not classified as a respiratory or skin sensitizer, germ cell mutagen, carcinogen, or reproductive toxicant.[1]

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, incorporating engineering controls, administrative procedures, and personal protective equipment.

Engineering Controls:

- Work with **1-n-octylpyrrole** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- An eyewash station and safety shower must be readily accessible in the immediate work area.[6]

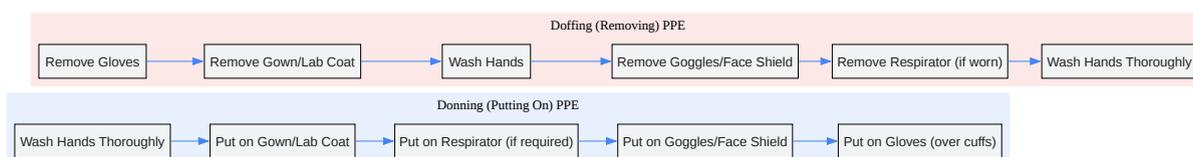
Personal Protective Equipment (PPE):

The selection and proper use of PPE is the final line of defense against exposure.[7]

- **Eye and Face Protection:** Chemical safety goggles that fully seal around the eyes are mandatory.[7] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[7] All eye and face protection must be ANSI Z87.1 compliant.[7]
- **Hand Protection:** Chemically resistant gloves are required. Given that **1-n-octylpyrrole** can cause severe skin burns, ensure the chosen gloves are appropriate for this chemical. Nitrile gloves may not offer sufficient protection against all chemicals; consult a glove compatibility chart.[7] Always inspect gloves for tears or punctures before use.

- **Skin and Body Protection:** A lab coat or gown that is impermeable to chemicals, long-sleeved, and closes in the back is required.[8] Closed-toe shoes are mandatory. For larger quantities or tasks with a high splash potential, additional protective clothing such as an apron may be necessary.[9]
- **Respiratory Protection:** If working outside of a fume hood or if vapors/mists are generated, a respirator may be required.[10] Consult with your institution's environmental health and safety department for proper respirator selection and fit-testing.

PPE Donning and Doffing Workflow:



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Caption: Sequential workflow for donning and doffing Personal Protective Equipment.

Safe Handling and Storage

Handling:

- Avoid all direct contact with the skin, eyes, and clothing.[6]
- Do not breathe vapors or spray.[1]
- Use only in a chemical fume hood.

- When transferring, use only non-sparking tools and take precautionary measures against static discharge.[11]
- Keep the container tightly closed when not in use.[11][12]
- Wash hands thoroughly after handling.[6]

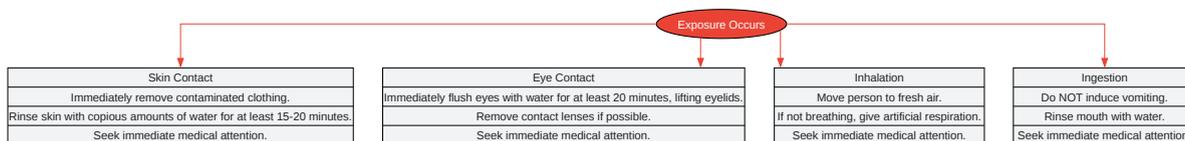
Storage:

- Store in a cool, dry, and well-ventilated area.[13][14]
- Keep containers tightly closed.[6]
- Store away from incompatible materials such as strong oxidizing agents.
- The storage area should be isolated from combustible materials.[14]

First-Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

First-Aid Procedures Workflow:



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Caption: Immediate first-aid actions for different routes of exposure to **1-n-octylpyrrole**.

Spill and Emergency Procedures

Proper spill response is crucial to prevent wider contamination and exposure. A distinction is made between minor and major spills.

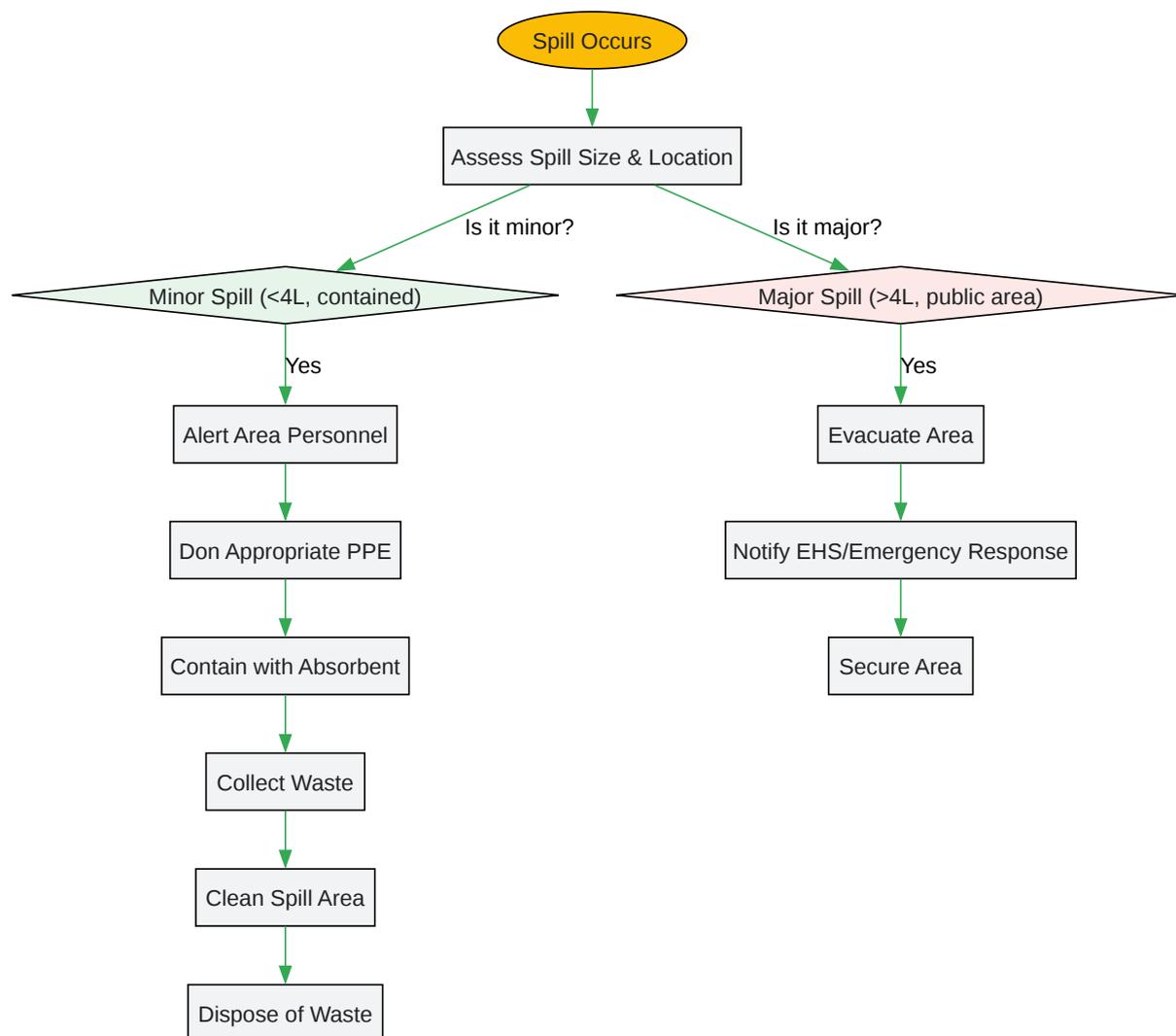
Minor Spill (< 4 L and not in a common area):[\[15\]](#)

- Alert personnel in the immediate area.
- Don appropriate PPE (at a minimum, double gloves, safety goggles, and a lab coat).[\[16\]](#)
- Contain the spill with absorbent material (e.g., sand, diatomaceous earth, or universal binding agents) by working from the outside in.[\[1\]](#)[\[15\]](#)[\[16\]](#)
- Carefully collect the absorbed material and place it in a labeled, sealed container for hazardous waste disposal.[\[15\]](#)[\[17\]](#)
- Clean the spill area with soap and water.[\[15\]](#)[\[16\]](#)
- Dispose of all contaminated materials, including PPE, as hazardous waste.[\[17\]](#)

Major Spill (> 4 L or in a public area):[\[15\]](#)

- Evacuate the area immediately.[\[16\]](#)
- Notify your supervisor and the institution's emergency response team (e.g., Environmental Health & Safety).[\[16\]](#)
- If safe to do so, close the doors to the affected area to contain vapors.
- Do not attempt to clean up a major spill unless you are trained and equipped to do so.

Spill Response Workflow:



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Caption: Decision and action workflow for responding to a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Hazardous combustion products may include nitrogen oxides and carbon oxides.
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[1]

Disposal Considerations

All waste containing **1-n-octylpyrrole**, including contaminated absorbents and PPE, must be disposed of as hazardous waste.[17] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.[1]

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